

# Molecular weight of 2-Methoxy-1-naphthalenemethanol

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## Compound of Interest

Compound Name: 2-Methoxy-1-naphthalenemethanol

Cat. No.: B1301862

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## Technical Guide: 2-Methoxy-1-naphthalenemethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and relevant biological context of **2-Methoxy-1-naphthalenemethanol**. The information is intended to serve as a valuable resource for professionals engaged in chemical research and drug development.

## Chemical and Physical Properties

**2-Methoxy-1-naphthalenemethanol** is an organic compound featuring a naphthalene core substituted with a methoxy and a hydroxymethyl group. Its chemical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	188.23 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	40696-22-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to light yellow to dark green powder/crystal	<a href="#">[4]</a>
Melting Point	100-104 °C	<a href="#">[5]</a>
Boiling Point	283.23 °C (estimated)	<a href="#">[5]</a>
Purity	>98.0% (GC)	<a href="#">[4]</a>
Synonyms	1-(Hydroxymethyl)-2-methoxynaphthalene, (2-methoxynaphthalen-1-yl)methanol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>

## Synthesis of 2-Methoxy-1-naphthalenemethanol

A common and efficient method for the synthesis of **2-Methoxy-1-naphthalenemethanol** is the reduction of 2-Methoxy-1-naphthaldehyde. The use of sodium borohydride (NaBH<sub>4</sub>) is favored for its mild reaction conditions and high yields.

## Experimental Protocol: Reduction of 2-Methoxy-1-naphthaldehyde

This protocol details the procedure for the synthesis of **2-Methoxy-1-naphthalenemethanol**.

Materials and Reagents:

- 2-Methoxy-1-naphthaldehyde
- Sodium borohydride (NaBH<sub>4</sub>)
- Methanol

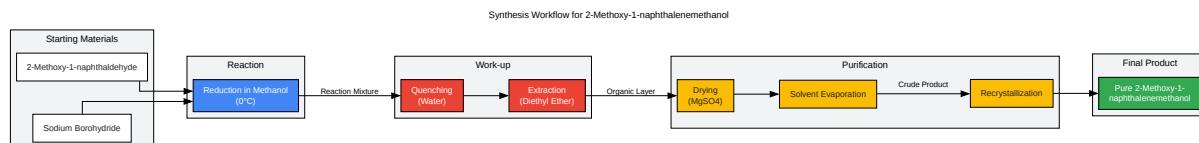
- Deionized Water
- Diethyl ether
- Anhydrous magnesium sulfate ( $MgSO_4$ )
- Brine (saturated  $NaCl$  solution)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-Methoxy-1-naphthaldehyde in methanol at room temperature.
- Reduction: Cool the solution to 0 °C using an ice bath. Slowly add sodium borohydride in small portions over 15-20 minutes, ensuring the temperature remains low to control the exothermic reaction.
- Reaction Monitoring: Stir the mixture at 0 °C and monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, slowly add deionized water to quench the excess sodium borohydride.
- Extraction: Add diethyl ether to the mixture and transfer it to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice more with diethyl ether.
- Washing: Combine the organic extracts and wash them sequentially with deionized water and brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator to yield the crude product.
- Purification: Purify the crude **2-Methoxy-1-naphthalenemethanol** by recrystallization from a suitable solvent to obtain the final product.

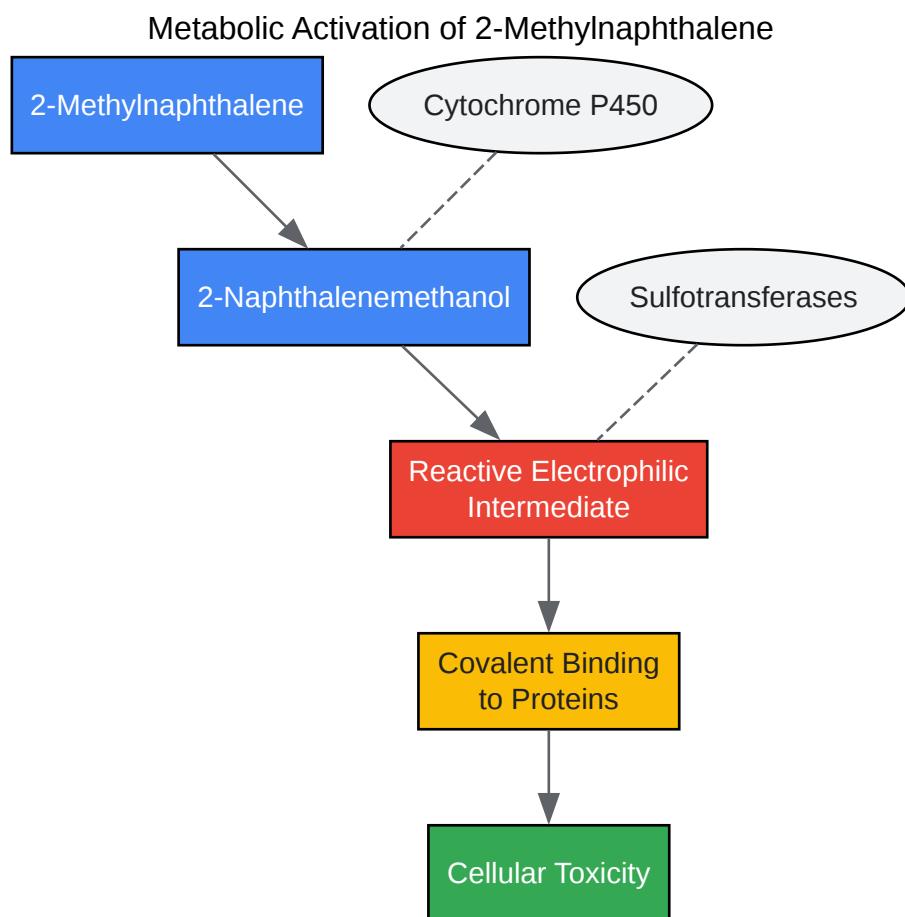
## Visualizations

The following diagrams illustrate key processes related to naphthalenemethanol compounds.



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Caption: Experimental workflow for the synthesis of **2-Methoxy-1-naphthalenemethanol**.



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Caption: Metabolic pathway of a related naphthalene derivative.

## Biological Context

While **2-Methoxy-1-naphthalenemethanol** itself is not extensively studied for direct biological activity, related compounds such as 2-naphthalenemethanol are known to be involved in metabolic processes. For instance, 2-naphthalenemethanol is a metabolite of 2-methylnaphthalene, an environmental pollutant. The metabolic activation of 2-methylnaphthalene, which proceeds through the formation of 2-naphthalenemethanol by cytochrome P450 enzymes, can lead to the generation of reactive electrophilic intermediates that cause cellular toxicity through covalent binding to proteins.<sup>[1]</sup> This highlights the importance of understanding the metabolism of naphthalene derivatives in the context of toxicology and drug development.

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## References

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